

An In-depth Technical Guide to 2-Aminoundecane: Chemical Properties, Structure, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-Aminoundecane
CAS No.:	13205-56-6
Cat. No.:	B082300

[Get Quote](#)

Abstract

This technical guide provides a comprehensive overview of **2-aminoundecane** (also known as undecan-2-amine or 1-methyldecylamine), a chiral primary amine with significant potential in chemical synthesis and drug discovery. This document delves into the core chemical and physical properties of **2-aminoundecane**, its stereochemical nature, and detailed protocols for its synthesis. Furthermore, this guide explores its emerging applications, particularly as a versatile building block for novel therapeutic agents, leveraging the established biological activity of related long-chain aliphatic amines. Spectroscopic data for characterization and critical safety and handling information are also provided for researchers, scientists, and drug development professionals.

Introduction

2-Aminoundecane is an organic compound belonging to the class of primary aliphatic amines. Structurally, it consists of an eleven-carbon undecane chain with an amino group ($-NH_2$) attached to the second carbon atom. The presence of the amino group on a secondary carbon

introduces a chiral center, making **2-aminoundecane** a valuable chiral building block in asymmetric synthesis. Chiral amines are fundamental components in a vast array of pharmaceuticals, agrochemicals, and specialty chemicals, with over 40% of commercial drugs containing this motif.^{[1][2]} The long lipophilic alkyl chain combined with the reactive and polar amino group imparts amphiphilic properties to the molecule, suggesting potential applications in areas such as surfactant chemistry and antimicrobial development. This guide aims to consolidate the technical information available on **2-aminoundecane** to support its application in research and development.

Chemical Structure and Properties

The fundamental identity and key properties of **2-aminoundecane** are summarized below, providing a foundational understanding of its chemical nature.

Molecular Structure and Stereochemistry

The structure of **2-aminoundecane** is defined by an eleven-carbon chain with an amine function at the C2 position. This substitution creates a stereocenter, meaning **2-aminoundecane** exists as a pair of non-superimposable mirror images, or enantiomers: (R)-**2-aminoundecane** and (S)-**2-aminoundecane**.

Figure 1. 2D chemical structure and 3D representation of the (R) and (S) enantiomers of **2-aminoundecane**.

The stereochemistry of a chiral molecule is critical in drug development, as different enantiomers can exhibit vastly different pharmacological and toxicological profiles. The ability to synthesize stereochemically pure enantiomers is therefore of paramount importance.

Chemical Identifiers and Physical Properties

A summary of the key identifiers and physical properties for **2-aminoundecane** is presented in Table 1. It is important to note that experimental data for properties such as boiling and melting points are not readily available in the cited literature; therefore, values are estimated based on structurally related compounds.

Property	Value	Source
IUPAC Name	undecan-2-amine	[3]
Synonyms	2-Undecanamine, 1-Methyldecylamine	[3]
CAS Number	13205-56-6	[3]
Molecular Formula	C ₁₁ H ₂₅ N	[3]
Molecular Weight	171.32 g/mol	[3]
Boiling Point	Estimated ~225-235 °C (at 760 mmHg)	N/A
Melting Point	Not available	N/A
Density	Predicted: 0.799 ± 0.06 g/cm ³	[4]
Solubility	Soluble in common organic solvents (e.g., ethanol, chloroform, ethyl acetate).[5][6] Low solubility in water.	N/A
pKa	Predicted: 11.13 ± 0.35	[4]

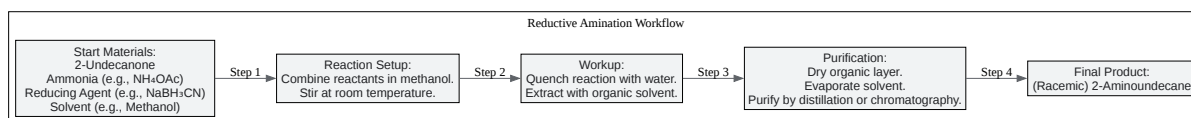
Note on Boiling Point Estimation: The boiling point of the parent alkane, undecane, is 196 °C, and the corresponding ketone, 2-undecanone, is 231 °C.[7][8] Primary amines typically have boiling points between the corresponding alkane and alcohol/ketone due to hydrogen bonding. The boiling point of the isomer 6-aminoundecane has been reported as 158 °C at a reduced pressure of 28 mmHg.[4]

Synthesis of 2-Aminoundecane

The most direct and widely applicable method for the synthesis of **2-aminoundecane** is the reductive amination of 2-undecanone. This method can be adapted to produce the racemic mixture or, with the use of chiral catalysts or enzymes, can be tailored for enantioselective synthesis.

General Protocol: Reductive Amination of 2-Undecanone

Reductive amination involves the reaction of a ketone (2-undecanone) with an amine source (typically ammonia) to form an imine intermediate, which is then reduced in situ to the desired primary amine.



[Click to download full resolution via product page](#)

Figure 2. General workflow for the synthesis of **2-aminoundecane** via reductive amination.

Step-by-Step Methodology:

- **Reaction Setup:** To a solution of 2-undecanone (1.0 eq) in a suitable solvent such as methanol, add an ammonia source, for example, ammonium acetate (excess, e.g., 5-10 eq).
- **Imine Formation:** Stir the mixture at room temperature to facilitate the formation of the imine intermediate. The progress of this step can be monitored by techniques like TLC or GC-MS.
- **Reduction:** Once imine formation is significant, add a reducing agent portion-wise. Sodium cyanoborohydride (NaBH₃CN) is a common choice as it selectively reduces the imine in the presence of the ketone. Other reducing agents like sodium triacetoxyborohydride or catalytic hydrogenation (e.g., H₂, Pd/C) can also be employed.
- **Reaction Monitoring:** Continue to stir the reaction at room temperature until the starting material is consumed, as monitored by an appropriate analytical technique.
- **Workup and Extraction:** Carefully quench the reaction by adding water or a dilute aqueous acid. Basify the mixture with an aqueous base (e.g., NaOH) to a pH > 11 to ensure the amine is in its free base form. Extract the aqueous layer multiple times with an organic solvent (e.g., diethyl ether or ethyl acetate).

- Purification: Combine the organic extracts, dry over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure. The crude product can then be purified by vacuum distillation or column chromatography to yield pure **2-aminoundecane**.

Causality Note: The choice of a mild reducing agent like NaBH₃CN is crucial to prevent the reduction of the starting ketone before imine formation is complete, thereby maximizing the yield of the desired amine.

Enantioselective Synthesis

The synthesis of single enantiomers of **2-aminoundecane** is highly desirable for applications in drug development. Biocatalysis offers a powerful and sustainable approach to achieve high enantioselectivity.[2]

- Transaminases (TAs): These enzymes can catalyze the transfer of an amino group from a donor molecule (like isopropylamine) to a prochiral ketone (2-undecanone), producing a chiral amine with high enantiomeric excess.
- Amine Dehydrogenases (AmDHs): Engineered AmDHs can directly convert ketones to chiral amines using ammonia as the nitrogen source and a cofactor like NAD(P)H for reduction.[1] This method is highly atom-efficient.
- Imine Reductases (IREDs): These enzymes can asymmetrically reduce a pre-formed or in situ-generated imine to the chiral amine.[2]

The selection of a specific enzyme and the optimization of reaction conditions (pH, temperature, substrate loading) are critical for achieving high conversion and enantioselectivity.

Applications in Drug Development and Research

While **2-aminoundecane** itself is not a therapeutic agent, its structure serves as a valuable scaffold and building block in medicinal chemistry.

Antimicrobial and Pharmacological Potential

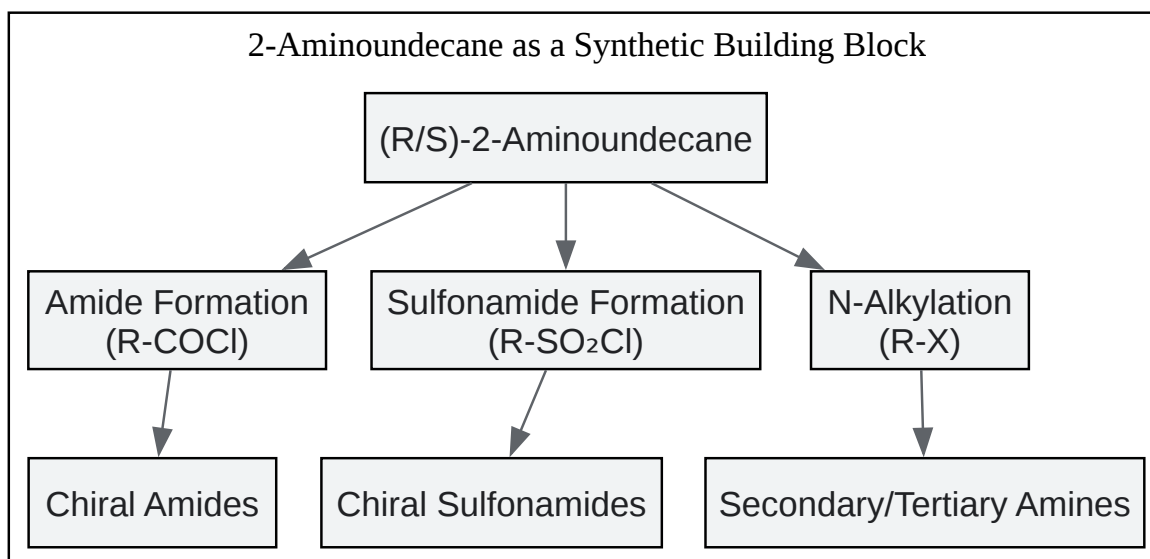
Long-chain aliphatic amines and their derivatives have been investigated for their antimicrobial properties. The amphiphilic nature of these molecules allows them to interact with and disrupt

microbial cell membranes.

- **Surfactant and Antimicrobial Activity:** Derivatives of **2-aminoundecane**, such as β -C-glycoside-**2-aminoundecanes**, have demonstrated antimicrobial activity against both Gram-positive (e.g., *Bacillus subtilis*) and Gram-negative bacteria (e.g., *Escherichia coli*).^[1] This suggests that **2-aminoundecane** can serve as a hydrophobic tail in the design of novel cationic surfactants with potential use as disinfectants or preservatives.
- **Precursor for Bioactive Molecules:** The related compound, 2-undecanol, has shown activity against various microbes and nematodes.^[9] This provides a rationale for exploring the pharmacological activities of **2-aminoundecane** and its simple derivatives, such as amides and sulfonamides, which could exhibit a range of biological effects including anticancer, anti-inflammatory, or antioxidant properties.^[10]

Chiral Building Block in Synthesis

The primary utility of **2-aminoundecane** in drug discovery is its role as a chiral building block. The presence of a primary amine allows for a wide range of chemical modifications, enabling the synthesis of diverse libraries of compounds for high-throughput screening.



[Click to download full resolution via product page](#)

Figure 3. Synthetic utility of **2-aminoundecane** in generating diverse chemical scaffolds.

The introduction of the chiral 1-methyldecyl group can significantly influence the pharmacological properties of a target molecule, affecting its binding affinity to biological targets, membrane permeability, and metabolic stability.

Spectroscopic Analysis

The structural confirmation of **2-aminoundecane** relies on standard spectroscopic techniques. The expected spectral features are summarized in Table 2.

Technique	Expected Features
¹ H NMR	<ul style="list-style-type: none">-CH(NH₂) group: A multiplet around δ 2.7-3.0 ppm.-CH₃ group at C1: A doublet around δ 1.0-1.2 ppm.-NH₂ protons: A broad singlet, variable chemical shift (δ 1.0-3.0 ppm), which disappears upon D₂O exchange.-Alkyl chain (-CH₂)_n: A broad multiplet around δ 1.2-1.4 ppm.-Terminal -CH₃ group: A triplet around δ 0.8-0.9 ppm.
¹³ C NMR	<ul style="list-style-type: none">-C2 (-CHNH₂): δ ~45-55 ppm.-C1 (-CH₃): δ ~20-25 ppm.-Alkyl chain carbons: A series of peaks between δ ~22-40 ppm.-Terminal C11 (-CH₃): δ ~14 ppm.
IR Spectroscopy	<ul style="list-style-type: none">-N-H stretch (primary amine): Two characteristic bands in the region of 3300-3400 cm⁻¹ (asymmetric and symmetric stretching).-N-H bend (scissoring): A band around 1590-1650 cm⁻¹.-C-H stretch (sp³): Strong absorptions just below 3000 cm⁻¹ (typically 2850-2960 cm⁻¹).[11]
Mass Spectrometry (EI)	<ul style="list-style-type: none">-Molecular Ion (M⁺): A peak at m/z = 171.-Base Peak: A prominent peak at m/z = 44, resulting from α-cleavage (loss of the C₉H₁₉ radical), forming the [CH₃CH=NH₂]⁺ ion.

Note on NMR Predictions: Predicted chemical shifts are based on general principles of NMR spectroscopy and analysis of similar aliphatic amines.[12][13][14] Actual values may vary depending on the solvent and other experimental conditions.

Safety and Handling

2-Aminoundecane is classified as a hazardous substance and requires careful handling in a laboratory setting.

- GHS Hazard Classification:
 - H302: Harmful if swallowed.[3]
 - H315: Causes skin irritation.[3]
 - H318: Causes serious eye damage.[3]
 - H335: May cause respiratory irritation.[3]
- Precautionary Measures:
 - Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat.
 - Handling: Use only in a well-ventilated area, preferably in a chemical fume hood. Avoid breathing vapors or mist. Avoid contact with skin, eyes, and clothing.
 - Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and acids.

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this chemical.

Conclusion

2-Aminoundecane is a chiral primary amine with a well-defined structure and predictable chemical reactivity. While experimental data on some of its physical properties are limited, its synthesis via reductive amination is a robust and scalable method. The true value of **2-**

aminoundecane for the scientific community, particularly for those in drug discovery, lies in its potential as a versatile chiral building block. Its long alkyl chain and reactive amino group provide a scaffold for developing novel compounds with potential antimicrobial and other pharmacological activities. The ability to synthesize its enantiomers selectively through biocatalytic methods further enhances its utility in creating stereochemically pure active pharmaceutical ingredients. This guide provides the foundational knowledge necessary for researchers to safely handle, synthesize, and utilize **2-aminoundecane** in their research endeavors.

References

- Patil, R., Jadhav, M., Salunke-Gawali, S., Lande, D. N., Gejji, S. P., & Chakravarty, D. (2021). ¹H and ¹³C NMR chemical shifts of 2-n-alkylamino-naphthalene-1,4-diones. *Heliyon*, 7(2), e06044. [[Link](#)]
- Sharma, M., & Mangas-Sanchez, J. (2024). Enzymatic Routes for Chiral Amine Synthesis: Protein Engineering and Process Optimization. *ChemBioEng Reviews*. [[Link](#)]
- ResearchGate. (n.d.). Selected experimental and theoretical ¹H and ¹³C NMR shifts (ppm) of product2. [[Link](#)]
- Khong, S. N., & Kwon, O. (2012). Chiral aminophosphines as catalysts for enantioselective double-Michael indoline syntheses. *Molecules*, 17(5), 5626–5650. [[Link](#)]
- Grogan, G. (2018). Synthesis of chiral amines using redox biocatalysis. *Current Opinion in Chemical Biology*, 43, 15–22. [[Link](#)]
- ResearchGate. (2021). ¹H and ¹³C NMR chemical shifts of 2-n-alkylamino-naphthalene-1,4-diones. [[Link](#)]
- Wilson, J. L., & Wishart, D. S. (2024). Accurate Prediction of ¹H NMR Chemical Shifts of Small Molecules Using Machine Learning. *Metabolites*, 14(5), 291. [[Link](#)]
- ResearchGate. (n.d.). Antimicrobial Activity of Undecan-2-one, Undecan-2-ol and Their Derivatives. [[Link](#)]
- LibreTexts. (2024). 12.8: Infrared Spectra of Some Common Functional Groups. [[Link](#)]

- Wikipedia. (n.d.). 2-Undecanone. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 114476, 2-Undecanamine. [\[Link\]](#)
- ChemRxiv. (2025). CASCADE-2.0: Real Time Prediction of ¹³C-NMR Shifts with sub-ppm Accuracy. [\[Link\]](#)
- Liu, Y., et al. (2022). Cascade chiral amine synthesis catalyzed by site-specifically co-immobilized alcohol and amine dehydrogenases. *Catalysis Science & Technology*, 12(12), 3844-3853. [\[Link\]](#)
- Oregon State University. (n.d.). ¹H NMR Chemical Shift. [\[Link\]](#)
- ResearchGate. (n.d.). Solubility of 2Aminopyridine in Acetone, Chloroform, and Ethyl Acetate. [\[Link\]](#)
- ResearchGate. (2025). Study of the composition of amines using IR spectroscopy. [\[Link\]](#)
- PubMed. (2021). Development and therapeutic potential of 2-aminothiazole derivatives in anticancer drug discovery. [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Undecane. In NIST Chemistry WebBook. [\[Link\]](#)
- Quora. (2018). Are amines soluble in organic solvents?[\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). 2-Undecanone. In NIST Chemistry WebBook. [\[Link\]](#)
- Illinois State University. (2015). Infrared Spectroscopy. [\[Link\]](#)
- National Institutes of Health. (n.d.). Antimicrobial and Antioxidant Activities and Effect of 1-Hexadecene Addition on Palmarumycin C2 and C3 Yields in Liquid Culture of Endophytic Fungus *Berkleasmium* sp. Dzf12. [\[Link\]](#)
- Journal of Pharmacognosy and Phytochemistry. (2019). Analysis of bioactive compounds in ethanolic extract of *Commelina maculata* leaves using GC- MS technique. [\[Link\]](#)

- Cheméo. (n.d.). Chemical Properties of 2-Undecanone (CAS 112-12-9). [\[Link\]](#)
- ResearchGate. (n.d.). Solubility of Ammonium Thiocyanate in Different Solvents. [\[Link\]](#)
- OpenStax. (2023). 12.8 Infrared Spectra of Some Common Functional Groups. [\[Link\]](#)
- SciSpace. (n.d.). a ¹³C nmr and density functional theory study of critical behaviour of binary water / 2,6-lutidine solution. [\[Link\]](#)
- ResearchGate. (2025). Synthesis of Chiral Scaffolds Based on Polyfunctional Cyclobutane β -Amino Acids. [\[Link\]](#)
- National Institutes of Health. (n.d.). Scalable and sustainable synthesis of chiral amines by biocatalysis. [\[Link\]](#)
- Springer. (n.d.). Synthesis and antitumor activity of 2-cyanocinnamic acid amides and their indole analogues. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 8163, 2-Undecanone. [\[Link\]](#)
- WebSpectra. (n.d.). IR Absorption Table. [\[Link\]](#)
- National Institutes of Health. (2023). Biocatalysis in Drug Design: Engineered Reductive Aminases (RedAms) Are Used to Access Chiral Building Blocks with Multiple Stereocenters. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Enzymatic Routes for Chiral Amine Synthesis: Protein Engineering and Process Optimization - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- 2. Sci-Hub. Synthesis of chiral amines using redox biocatalysis / Current Opinion in Chemical Biology, 2018 [sci-hub.sg]
- 3. 2-Undecanamine | C₁₁H₂₅N | CID 114476 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 6-AMINOUNDECANE | 33788-00-0 [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. quora.com [quora.com]
- 7. 2-Undecanone - Wikipedia [en.wikipedia.org]
- 8. Undecane [webbook.nist.gov]
- 9. researchgate.net [researchgate.net]
- 10. phytojournal.com [phytojournal.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. ¹H and ¹³C NMR chemical shifts of 2-n-alkylamino-naphthalene-1,4-diones - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Aminoundecane: Chemical Properties, Structure, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082300/docs#an-in-depth-technical-guide-to-2-aminoundecane-chemical-properties-structure-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)